Technical Guide: Pharmacological Profile of 1-(2-Chlorophenyl)-N-methylethanamine[1][2]

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Compound of Interest

Compound Name:	*1-(2-Chlorophenyl)-N-methylethanamine*
CAS No.:	*51586-22-2*
Cat. No.:	*B1591267*

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Executive Summary

1-(2-Chlorophenyl)-N-methylethanamine (CAS: 51586-22-2) is a chiral benzylamine derivative structurally characterized as a chain-contracted analogue of the halogenated amphetamine class.[1][2] While it shares the 2-chlorophenyl moiety with the neurotoxic agent 2-Chloromethamphetamine (2-CMA), it possesses a distinct two-carbon backbone (ethanamine) rather than the three-carbon backbone (propan-2-amine) typical of psychostimulants.[1][2]

This structural distinction is critical. Pharmacological evidence and Structure-Activity Relationship (SAR) models indicate that this compound lacks the requisite ethylene bridge for potent monoamine transporter translocation.[1][2] Consequently, its profile shifts from a psychostimulant to a potential Monoamine Oxidase (MAO) inhibitor or trace amine-associated receptor (TAAR) ligand.[1][2] This guide details its physicochemical properties, theoretical pharmacodynamics, and experimental protocols for differentiation from its neurotoxic homologues.[1][2]

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Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7]

Precise chemical identification is required to distinguish this compound from regioisomers and homologues (e.g., 2-CMA, Ortetamine).[1][2]

Nomenclature & Structure[1][2]

- IUPAC Name:N-Methyl-1-(2-chlorophenyl)ethan-1-amine[1][2]
- Common Synonyms: 2-Chloro-α-methylbenzylamine N-methyl derivative; 2-Cl-N-MEA.[1][2]
- CAS Number: 51586-22-2[1][2]
- Molecular Formula: C

  H

  ClN[1][2]
- Molecular Weight: 169.65 g/mol [1][2]

Structural Analysis (SMILES Decoding)

SMILES:CC(C1=CC=CC=C1Cl)NC[1][2]

- Core Scaffold: α-Methylbenzylamine (1-Phenylethylamine).[1][2]
- Substitution:Ortho-chlorine on the phenyl ring; N-methyl group on the amine.[1][2]
- Chirality: The benzylic carbon (C1) is a chiral center, existing as (R)- and (S)- enantiomers. [1][2]

Physicochemical Properties Table[1][2]

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Property	Value (Predicted)	Relevance
LogP	2.3 ± 0.2	Moderate lipophilicity; BBB permeable.[1][2]
pKa (Base)	~9.5	Predominantly ionized at physiological pH (7.4).[1][2]
H-Bond Donors	1	Secondary amine facilitates receptor binding.[1][2]
PSA	12.0 Å²	High CNS penetration potential.[1][2]
Rotatable Bonds	2	Rigid benzylic attachment restricts conformational freedom compared to amphetamines.[1][2]

Pharmacodynamics: SAR & Mechanism of Action[1][2]

The "Chain-Contraction" Effect

The primary pharmacological determinant of **1-(2-Chlorophenyl)-N-methylethanamine** is the length of the alkyl chain connecting the phenyl ring to the amine.[1][2]

- Amphetamines (C3 Chain): Possess a 2-carbon distance (ethyl bridge) between the aromatic ring and the nitrogen.[1][2] This spacing is optimal for binding to the S1 and S2 pockets of Monoamine Transporters (DAT, SERT, NET).[1][2]
- Benzylamines (C2 Chain - This Compound): The nitrogen is attached to the benzylic carbon (1-carbon distance).[1][2] This "contraction" sterically hinders the molecule from assuming the extended conformation required for substrate translocation at DAT/SERT.[1][2]

Predicted Receptor Affinity

Based on SAR of homologous α-methylbenzylamines:

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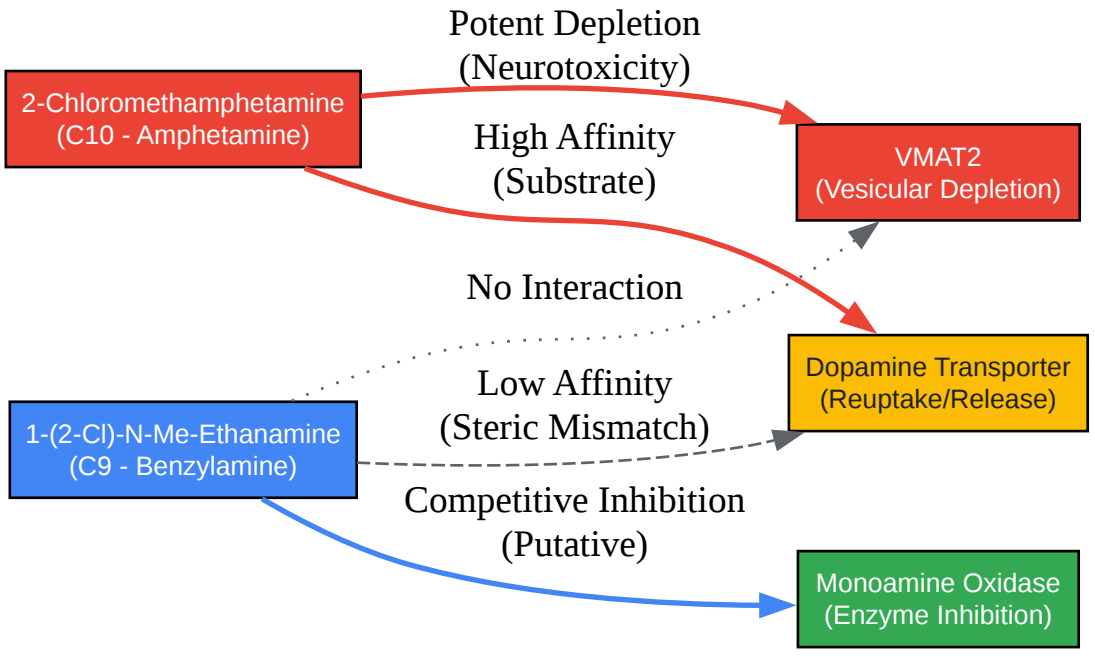
- Monoamine Transporters (DAT/SERT/NET): Low to Negligible affinity.[1][2] The molecule is too short to bridge the aspartate anchor and the aromatic binding site effectively.[1][2]
- Monoamine Oxidase (MAO): Moderate affinity.[1][2] α-Methylbenzylamines are known competitive inhibitors of MAO-A and MAO-B.[1][2] The ortho-chloro substitution may enhance metabolic stability but potentially introduce steric clashes in the MAO active site.[1][2]
- Trace Amine-Associated Receptor 1 (TAAR1): Potential agonist activity.[1][2] TAAR1 is less restrictive regarding chain length, and halogenated benzylamines have shown activity in this family.[1][2]

Comparative Mechanism Diagram (Graphviz)[1][2]



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Caption: Divergence in pharmacological targets between the amphetamine homologue (2-CMA) and the benzylamine derivative (MEA) due to alkyl chain length.[1][2]

Toxicology & Safety Profile

Neurotoxicity Assessment

The 2-chlorinated amphetamines (e.g., 2-CMA, 4-CMA) are notorious for serotonergic neurotoxicity, causing long-term depletion of 5-HT.[1][2]

- Risk for **1-(2-Chlorophenyl)-N-methylethanamine**:Low.[1][2]
    - Neurotoxicity in this class requires entry into the presynaptic terminal via SERT/DAT.[1][2] Due to the poor transporter affinity of benzylamines, the compound is unlikely to accumulate intracellularly to toxic levels or displace vesicular serotonin via VMAT2.[1][2]

Acute Toxicology[1][2]

- Primary Hazard: Irritant (Skin/Eye/Respiratory).[1][2] As a secondary amine, the free base is caustic.[1][2]
- Systemic Effects: Likely sympathomimetic (adrenergic stimulation) via direct adrenergic receptor binding or MAO inhibition, but with significantly lower potency than methamphetamine.[1][2]
- Metabolic Fate: Likely undergoes N-demethylation to 1-(2-chlorophenyl)ethylamine, followed by deamination to 2-chloroacetophenone (a potent lacrimator/irritant).[1][2]

Experimental Protocols

Analytical differentiation (2-CMA vs. 2-Cl-N-MEA)

Distinguishing the C9 benzylamine from the C10 amphetamine is critical in forensic and research settings.[1][2]

Protocol: Proton NMR (

H-NMR) Validation

- Solvent: CDCl

  or DMSO-d

  .[1][2]
- Key Diagnostic Signals:

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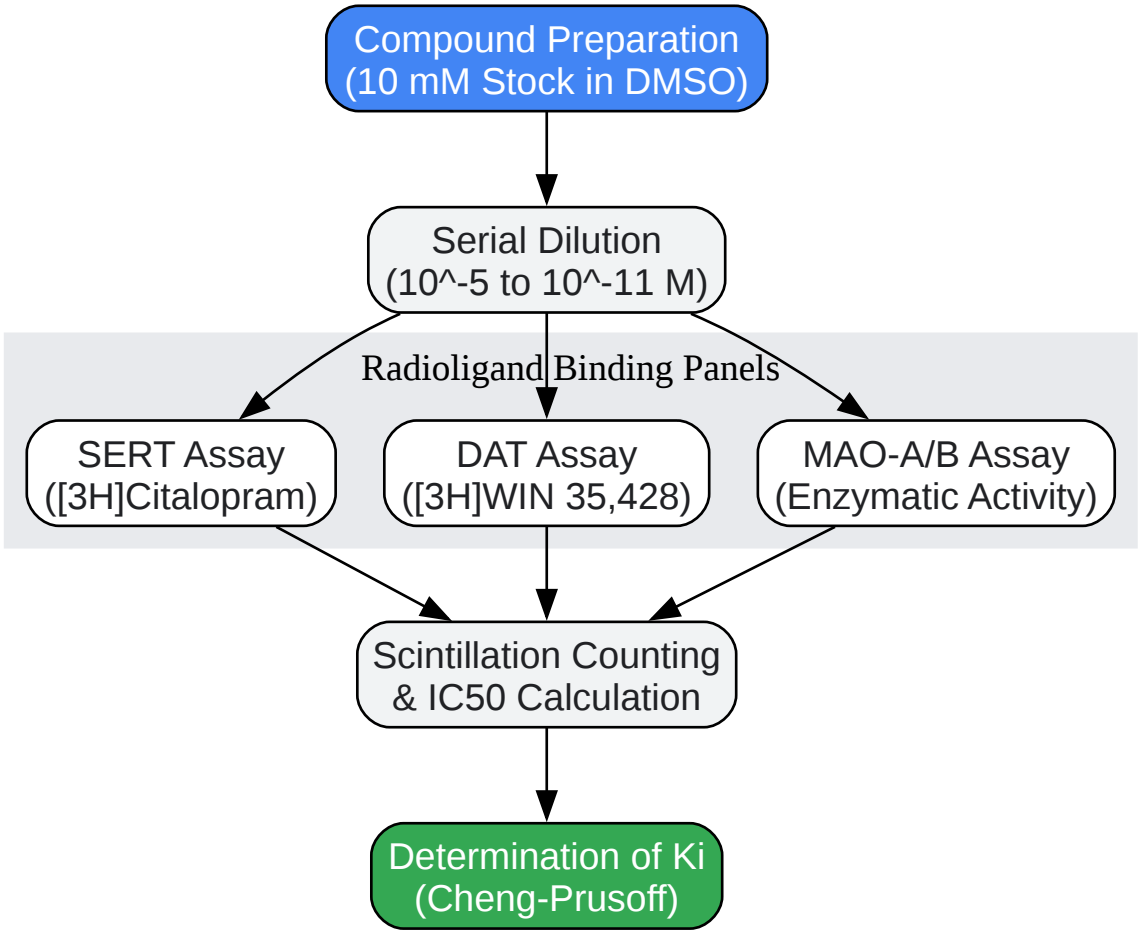
- 2-CMA (Amphetamine): Look for three distinct aliphatic environments: The methyl doublet (CH-CH_3), the methylene multiplet (Ph-CH_2-CH), and the methine multiplet.[1][2]
- 2-Cl-N-MEA (Benzylamine): Look for a quartet (methine, Ph-CH-Me) coupled to a doublet (methyl, CH-CH_3).[1][2] Crucially, the benzylic methylene signal is ABSENT.

- Integration: Verify the aliphatic proton count (Amphetamine = 3+2+1 = 6 protons on chain; Benzylamine = 3+1 = 4 protons on chain).

In Vitro Binding Assay (Workflow)

To empirically determine the affinity profile.[1][2]



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Caption: Standardized workflow for determining the binding affinity and inhibitory potential of the analyte.

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